An In-Depth Technical Guide to 5-Methylbarbituric Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*5-Methylbarbituric acid*
CAS No.:	*2417-22-3*
Cat. No.:	*B1213578*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylbarbituric acid, a derivative of the heterocyclic compound barbituric acid, serves as a valuable building block in medicinal chemistry and organic synthesis.[1] While not pharmacologically active itself, its structural scaffold is a key component in a wide array of therapeutic agents, historically recognized for their sedative and anesthetic properties.[1] The substitution at the 5-position of the pyrimidine ring is a critical determinant of the pharmacological effects of barbiturate derivatives.[2] This guide provides a comprehensive overview of the physical and chemical properties, a detailed synthesis protocol, and an exploration of the potential applications of **5-Methylbarbituric acid** in modern drug discovery.

Chemical and Physical Properties

5-Methylbarbituric acid is typically a white to off-white crystalline solid.[1] Its fundamental properties are summarized in the table below. It is important to note that while some

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experimental data is available, many of the listed properties are based on computational predictions and should be considered as such.

Property	Value	Source
IUPAC Name	5-methyl-1,3-diazinane-2,4,6-trione	[3]
Synonyms	5-Methyl-2,4,6(1H,3H,5H)-pyrimidinetrione, Barbituric acid, 5-methyl-	[1][3]
CAS Number	2417-22-3	[3]
Molecular Formula	$C_5H_6N_2O_3$	[4]
Molecular Weight	142.11 g/mol	[4]
Melting Point	202-203 °C	[5]
Boiling Point (Predicted)	633.91 K	[6]
Water Solubility (Predicted)	log10WS = -1.13	[6]
Octanol/Water Partition Coefficient (Predicted)	logPoct/wat = -1.011	[6]

Solubility and Acidity:

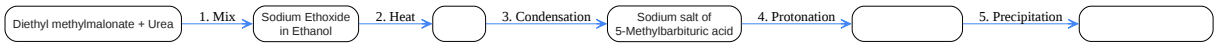
5-Methylbarbituric acid is described as being soluble in water and organic solvents.[1] The presence of two acidic N-H protons on the pyrimidine ring confers acidic properties to the molecule, allowing it to form salts with bases.[1] While an experimental pKa value for **5-methylbarbituric acid** is not readily available in the literature, the pKa of the parent compound, barbituric acid, is approximately 4.0 in water. The methyl group at the 5-position is expected to have a minor electronic effect on the acidity of the N-H protons.

Synthesis of **5-Methylbarbituric Acid**

The synthesis of **5-methylbarbituric acid** can be readily achieved through the condensation of diethyl methylmalonate with urea in the presence of a strong base, such as sodium ethoxide.

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This is a well-established method for the preparation of barbituric acid and its derivatives.[7][8]



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*General workflow for the synthesis of **5-Methylbarbituric acid**.*

Experimental Protocol:

- Step 1: Preparation of Sodium Ethoxide. In a round-bottom flask equipped with a reflux condenser, dissolve clean sodium metal in absolute ethanol. This reaction is exothermic and should be performed with caution.[9]
- Step 2: Condensation. To the freshly prepared sodium ethoxide solution, add diethyl methylmalonate, followed by a solution of dry urea in hot absolute ethanol.[9]
- Step 3: Reflux. Heat the reaction mixture to reflux for several hours. A white solid, the sodium salt of **5-methylbarbituric acid**, will precipitate.[9]
- Step 4: Work-up. After cooling, dissolve the solid in hot water and acidify the solution with concentrated hydrochloric acid until it is acidic to litmus paper.[9]
- Step 5: Isolation and Purification. Cool the solution in an ice bath to crystallize the product. Collect the white crystals of **5-methylbarbituric acid** by vacuum filtration, wash with cold water, and dry.[9]

Spectroscopic Characterization

While a complete set of experimentally verified spectra for **5-methylbarbituric acid** is not readily available, its spectral characteristics can be predicted based on its structure and comparison with analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- ^{1}H NMR: The proton NMR spectrum in a solvent like DMSO-d_6 is expected to show a quartet for the C5-H proton, coupled to the methyl protons, and a doublet for the C5-CH_3 protons. The two N-H protons will likely appear as a broad singlet. The chemical shifts of the N-H protons are highly dependent on concentration and temperature.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the methyl carbon, the C5 carbon, and the three carbonyl carbons. The carbonyl carbons will appear in the downfield region of the spectrum.

Infrared (IR) Spectroscopy:

The IR spectrum of solid **5-methylbarbituric acid** is expected to exhibit characteristic absorption bands for the N-H stretching vibrations (around 3200 cm^{-1}), C-H stretching of the methyl group, and strong C=O stretching vibrations of the three carbonyl groups in the region of 1650-1750 cm^{-1}.

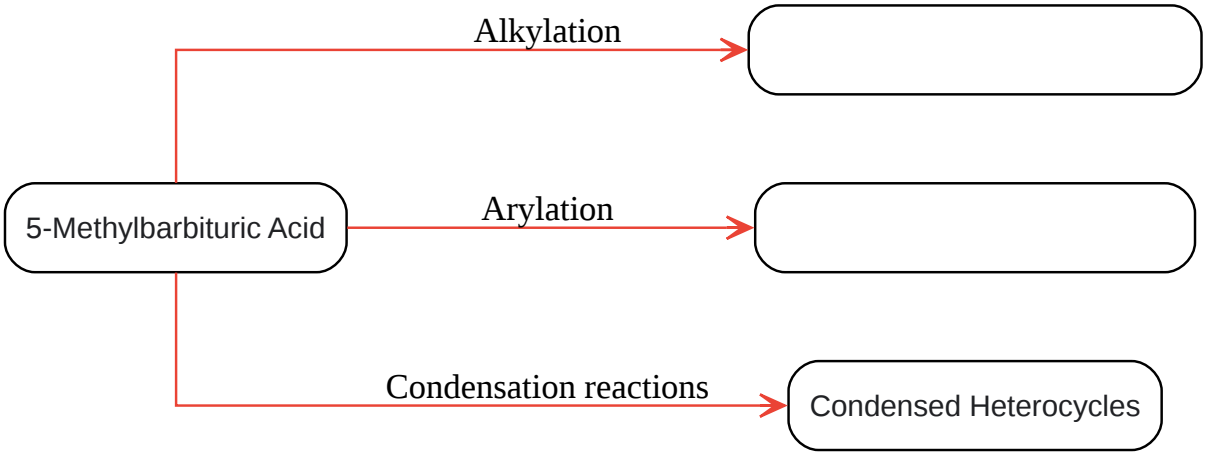
Mass Spectrometry (MS):

In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at m/z 142. The fragmentation pattern would likely involve the loss of small molecules such as HNCO and CO, which is characteristic of the barbiturate ring system.[4]

Reactivity and Applications in Drug Development

The 5-position of the barbituric acid ring is a key site for chemical modification. The presence of a reactive C-H bond at this position in **5-methylbarbituric acid** allows for further functionalization, making it a versatile intermediate in the synthesis of more complex molecules.

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*Key reactivity pathways of **5-Methylbarbituric acid**.*

The barbiturate scaffold is considered a "privileged structure" in medicinal chemistry, meaning it is a molecular framework that is capable of binding to multiple biological targets.[10] Derivatives of barbituric acid have been investigated for a wide range of therapeutic applications beyond their traditional use as central nervous system depressants. For instance, some barbituric acid derivatives have been explored as potential inhibitors of poly(ADP-ribose) polymerase 1 (PARP1), an important target in cancer therapy.[11] The ability to readily modify the 5-position of **5-methylbarbituric acid** makes it an attractive starting point for the design and synthesis of novel bioactive compounds.

Safety and Handling

As with all barbituric acid derivatives, **5-methylbarbituric acid** should be handled with appropriate safety precautions in a laboratory setting.[1] It is a solid, and care should be taken to avoid inhalation of dust.[12] Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.[12] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) for this or structurally similar compounds.[12]

Conclusion

5-Methylbarbituric acid is a foundational molecule with significant potential in synthetic and medicinal chemistry. While a comprehensive set of experimentally verified physical and

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chemical data is not yet fully available in the public domain, its properties can be reliably estimated from its structure and comparison with related compounds. The straightforward synthesis and the reactivity of the 5-position make it a valuable tool for the development of novel chemical entities with potential therapeutic applications. Further research to fully characterize this compound and explore its utility in drug discovery is warranted.

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